

# Proper Disposal of Crenatine: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Crenatine

Cat. No.: B031384

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This document provides essential safety and logistical information for the proper disposal of **Crenatine** (CAS No. 26585-14-8), a  $\beta$ -carboline alkaloid. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Crenatine**, these guidelines are based on the general principles for the disposal of hazardous nitrogenous heterocyclic compounds and  $\beta$ -carboline alkaloids. Always consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

## Crenatine Chemical and Physical Properties

The following table summarizes the known properties of **Crenatine**. This data is essential for understanding its behavior and potential hazards during handling and disposal.

Property	Value
CAS Number	26585-14-8[1][2][3]
IUPAC Name	1-ethyl-9H-beta-carbolin-4-yl methyl ether
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O[2]
Molecular Weight	226.28 g/mol
Appearance	Data not available
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[3]
Storage Temperature	2-8°C
Hazardous Decomposition	When heated to decomposition, nitrogen oxides (NO <sub>x</sub> ) and carbon oxides (CO, CO <sub>2</sub> ) may be produced.
Incompatibilities	Strong oxidizing agents.

## Experimental Protocols for Disposal

As no specific experimental protocols for the neutralization or deactivation of **Crenatine** are publicly available, the primary disposal method involves collection, segregation, and transfer to a licensed hazardous waste facility. Chemical deactivation should not be attempted without a validated and approved protocol from your institution's EHS office.

## Step-by-Step Disposal Procedure

Follow these steps to ensure the safe disposal of **Crenatine** waste.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE at all times: a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (nitrile or neoprene).

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect all solid **Crenatine** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves, absorbent paper), in a dedicated, clearly labeled hazardous waste container.
  - The container must be made of a compatible material (e.g., polyethylene), be in good condition, and have a secure, tight-fitting lid.
- Liquid Waste:
  - Collect all liquid waste containing **Crenatine**, including unused solutions and solvent rinses, in a dedicated, labeled hazardous waste container for organic or alkaloid waste.
  - Do not mix with incompatible waste streams, particularly strong oxidizing agents.
  - Ensure the container is stored in a secondary containment tray to prevent spills.

### 3. Labeling Hazardous Waste:

- Label the waste container clearly with the words "Hazardous Waste."
- Identify the contents, listing "**Crenatine** (CAS: 26585-14-8)" and any solvents present with their approximate concentrations.
- Indicate the accumulation start date on the label.

### 4. Storage:

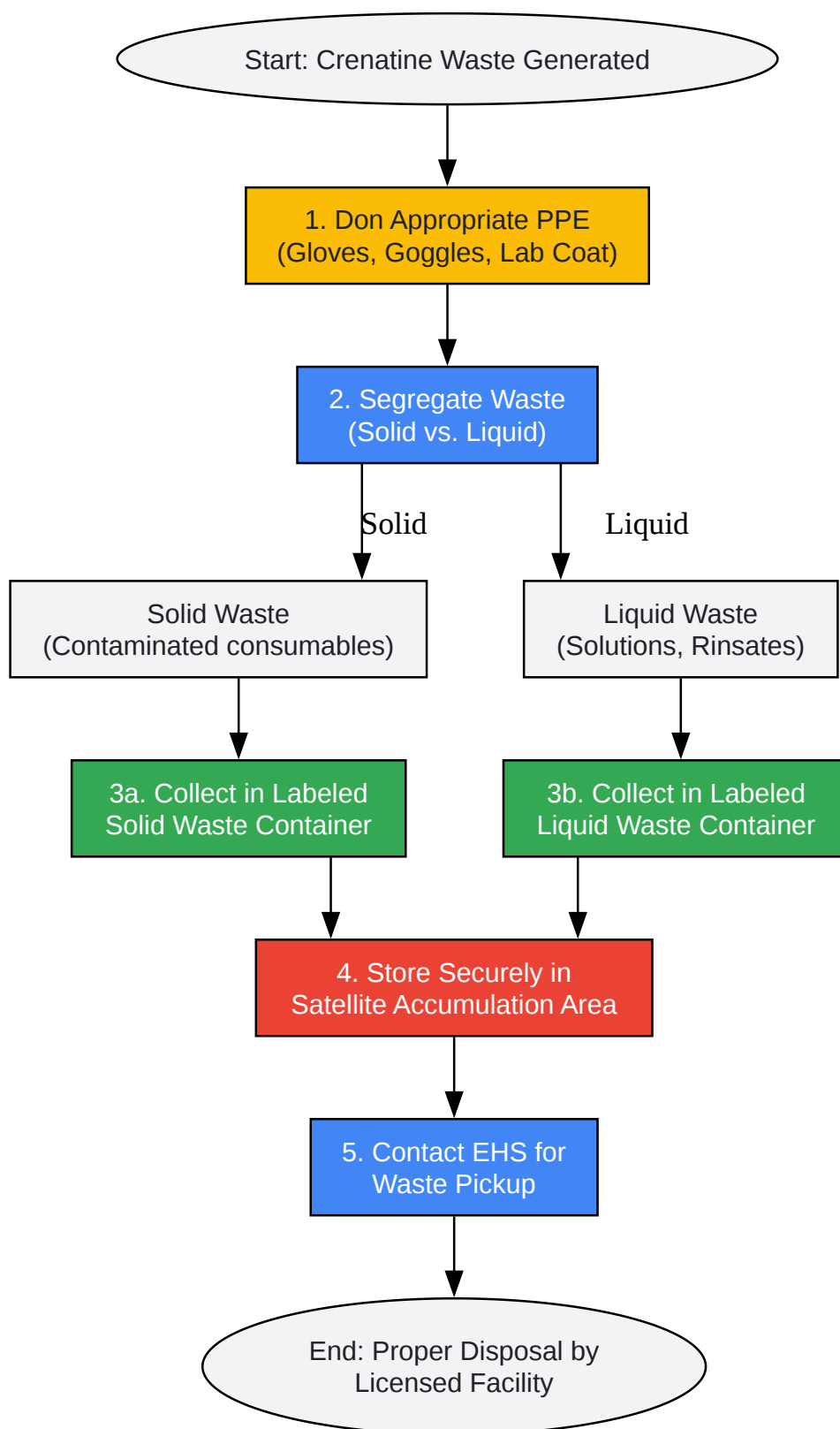
- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be away from general traffic, drains, and sources of ignition.
- Ensure the container remains closed at all times, except when adding waste.

### 5. Arranging for Disposal:

- Once the container is full (not exceeding 90% capacity) or the accumulation time limit set by your institution is reached, contact your EHS department to arrange for a scheduled pickup.  
[\[4\]](#)
- Do not dispose of **Crenatine** waste down the sanitary sewer or in the regular trash.[\[5\]](#)[\[6\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Crenatine** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Crenatine** waste.

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Address: 3281 E Guasti Rd

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